

2,6-Dichloro-4-(trifluoromethyl)nicotinamide as a research chemical

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Compound of Interest

Compound Name: 2,6-Dichloro-4-(trifluoromethyl)nicotinamide

Cat. No.: B115923

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2,6-Dichloro-4-(trifluoromethyl)nicotinamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dichloro-4-(trifluoromethyl)nicotinamide is a halogenated pyridinecarboxamide derivative. Its structural features, including the dichlorinated pyridine ring and the trifluoromethyl group, suggest its potential as a scaffold in medicinal chemistry and agrochemical research. This technical guide provides a consolidated overview of the currently available information on this compound, focusing on its physicochemical properties, synthesis, and potential areas of application based on related structures.

Chemical and Physical Properties

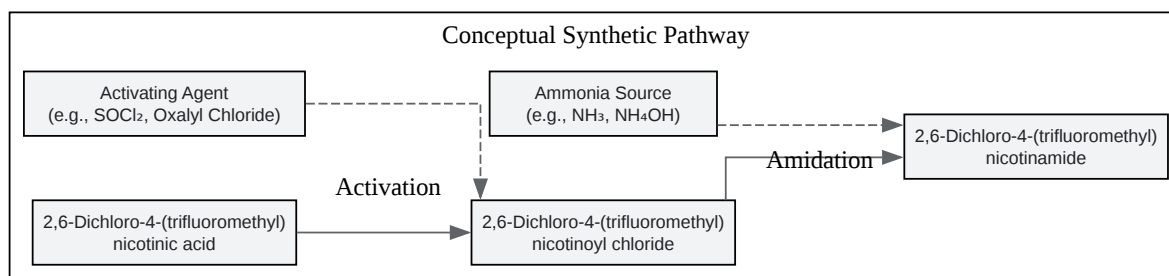
A summary of the key physical and chemical properties of **2,6-Dichloro-4-(trifluoromethyl)nicotinamide** is presented in Table 1. This data is compiled from publicly available chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C ₇ H ₃ Cl ₂ F ₃ N ₂ O	PubChem[1]
Molecular Weight	259.01 g/mol	PubChem[1]
CAS Number	158063-67-3	PubChem[1]
IUPAC Name	2,6-dichloro-4-(trifluoromethyl)pyridine-3-carboxamide	PubChem[1]
Melting Point	198-200 °C	Parchem[2]
Boiling Point	267 °C (Predicted)	Parchem[2]
Density	1.631 g/cm ³ (Predicted)	Parchem[2]
Flash Point	115 °C (Predicted)	Parchem[2]
XLogP3	2.5	PubChem[1]

Synthesis

Detailed, peer-reviewed synthetic protocols for **2,6-Dichloro-4-(trifluoromethyl)nicotinamide** are not readily available in the public domain. However, based on general principles of organic synthesis and patent literature for structurally related compounds, a plausible synthetic route can be conceptualized. The synthesis of related nicotinamide derivatives often involves the amidation of a corresponding nicotinic acid or its activated derivative.

A potential synthetic workflow is outlined below. This diagram is a conceptual representation and has not been experimentally validated from available literature for this specific compound.



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References

- 1. 2,6-Dichloro-4-(trifluoromethyl)nicotinamide | C₇H₃Cl₂F₃N₂O | CID 2736874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. parchem.com [parchem.com]
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